

# Physical properties like melting point and density of Solvent Red 179

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## Compound of Interest

Compound Name: *C.I. Solvent red 179*

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## Technical Guide: Physical Properties of Solvent Red 179

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical properties of Solvent Red 179, specifically its melting point and density. The information is compiled from various sources to offer a comprehensive resource for laboratory and research applications.

## Core Physical Properties

The physical characteristics of Solvent Red 179 are crucial for its application in various scientific and industrial fields. The following table summarizes the reported values for its melting point and density. It is important to note the variability in the reported density, which may be attributable to different measurement techniques (e.g., bulk density versus true density).

Physical Property	Reported Value(s)	Citations
Melting Point	251 °C	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
253 °C	<a href="#">[5]</a>	
252-256 °C	<a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>	
254 °C	<a href="#">[9]</a>	
Density	0.27 g/cm <sup>3</sup>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
1.27 g/cm <sup>3</sup>	<a href="#">[3]</a> <a href="#">[10]</a>	
1.40 ± 0.1 g/cm <sup>3</sup>		

## Experimental Protocols

While specific experimental details for the cited values are not provided in the source materials, the following are detailed descriptions of standard methodologies likely employed for determining the melting point and density of solid organic compounds like Solvent Red 179.

### Melting Point Determination (Capillary Method - ASTM E324)

The capillary method is a common and reliable technique for determining the melting point of a crystalline solid.[\[1\]](#)

Methodology:

- Sample Preparation: A small, finely powdered sample of Solvent Red 179 is packed into a thin-walled capillary tube, sealed at one end, to a height of 2-4 mm.[\[11\]](#)
- Apparatus Setup: The capillary tube is placed in a heating apparatus, often a metal block or an oil bath, adjacent to a calibrated thermometer or a digital temperature sensor.
- Heating: The apparatus is heated at a slow, controlled rate, typically 1-2 °C per minute, to ensure thermal equilibrium between the sample and the thermometer.[\[3\]](#)

- Observation: The temperature at which the first droplet of liquid appears is recorded as the initial melting point. The temperature at which the entire sample becomes a clear liquid is recorded as the final melting point. The range between these two temperatures is the melting range.[2][3]
- Purity Indication: A narrow melting range (typically 0.5-1 °C) is indicative of a high-purity substance.[2]

## Density Determination

Several methods can be used to determine the density of a solid. The choice of method can influence the resulting value, which may explain the discrepancies in the reported data for Solvent Red 179.

### 1. Gas Pycnometry (for true density):

This method determines the true volume of the solid by measuring the displacement of a non-reactive gas, such as helium.

#### Methodology:

- A known mass of the Solvent Red 179 sample is placed in a sealed chamber of a known volume.
- The chamber is then pressurized with helium.
- The gas is allowed to expand into a second empty chamber of known volume.
- The pressure drop is measured, which allows for the calculation of the volume of the solid sample, excluding any pore space.
- The density is then calculated by dividing the mass of the sample by its determined volume.

### 2. Liquid Displacement (Archimedes' Principle):

This method determines the bulk density of the solid.

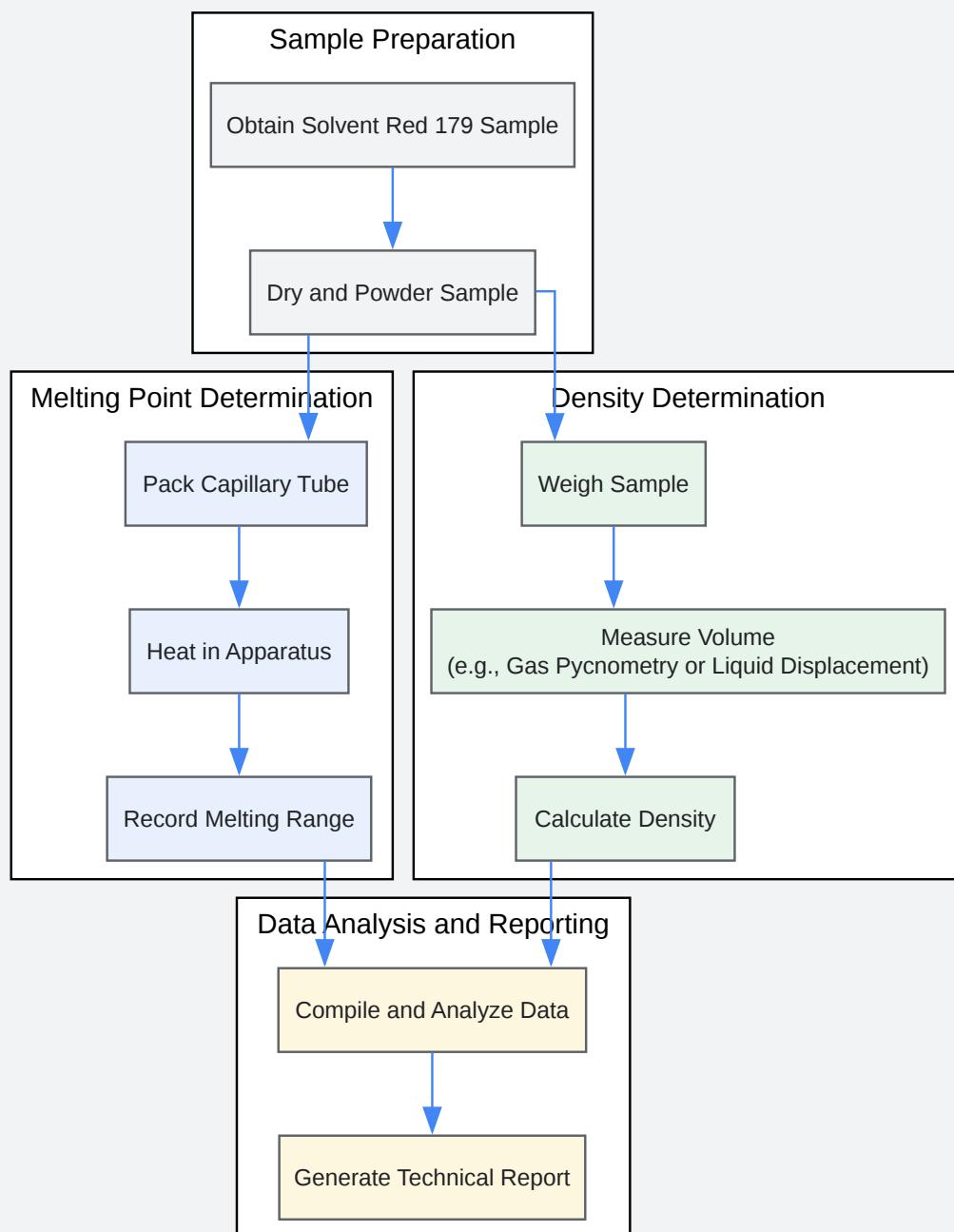
#### Methodology:

- A known mass of the Solvent Red 179 sample is weighed in the air.
- The sample is then submerged in a liquid of known density (e.g., water or a non-solvent liquid) in a graduated cylinder or on a hydrostatic balance.
- The volume of the displaced liquid is measured, which is equal to the volume of the solid sample.
- The density is calculated by dividing the mass of the sample by the volume of the displaced liquid.

## Visualization of Experimental Workflow

The following diagram illustrates a generalized workflow for the determination of the physical properties of a solid organic compound like Solvent Red 179.

## Workflow for Physical Property Determination

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Caption: Generalized workflow for determining the melting point and density of Solvent Red 179.

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